

Application Notes and Protocols: Determining Optimal MJE3 Concentration for Cell-Based Assays

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Compound of Interest

Compound Name: MJE3

Cat. No.: B1193196

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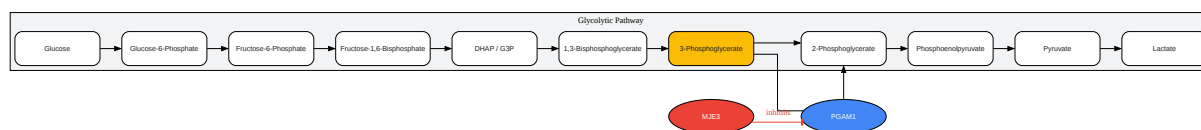
For Researchers, Scientists, and Drug Development Professionals

Introduction

MJE3 is a cell-permeable, small-molecule inhibitor of phosphoglycerate mutase-1 (PGAM1), a key enzyme in the glycolytic pathway.^[1] By covalently inactivating PGAM1, **MJE3** has demonstrated anti-proliferative effects in cancer cells, making it a valuable tool for studying cancer metabolism and as a potential therapeutic agent.^[1] The optimal concentration of **MJE3** is critical for achieving maximal efficacy while minimizing off-target effects and cytotoxicity. These application notes provide a comprehensive guide to determining the optimal **MJE3** concentration for various cell-based assays.

Mechanism of Action

MJE3 is a spiroepoxide compound that selectively targets and covalently modifies a conserved active site residue, lysine-100, of PGAM1.^[1] This irreversible binding leads to the inactivation of the enzyme, thereby inhibiting the conversion of 3-phosphoglycerate to 2-phosphoglycerate, a crucial step in glycolysis. The disruption of this pathway can lead to decreased cell proliferation and viability, particularly in cancer cells that exhibit a high glycolytic rate (the Warburg effect).

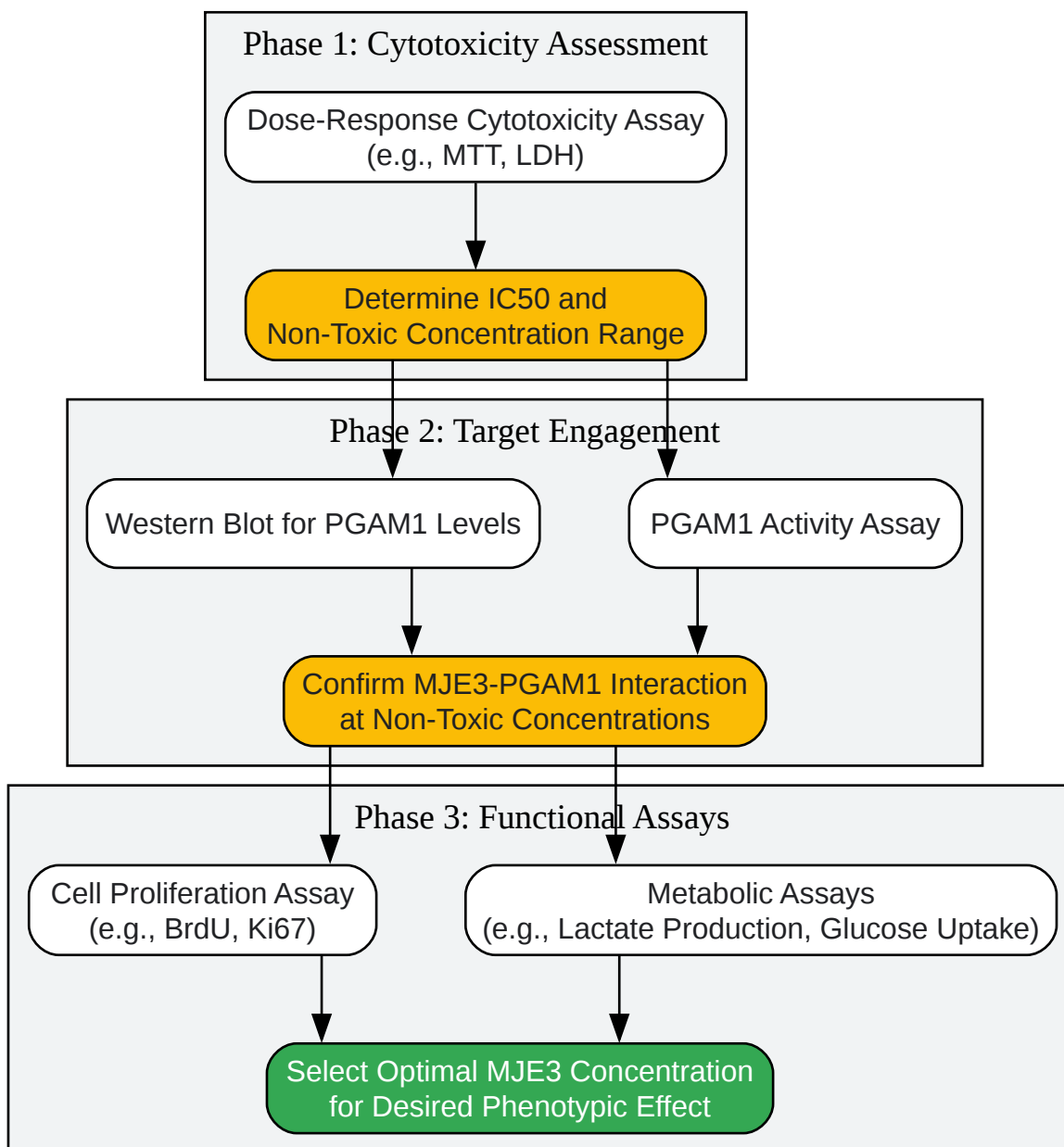


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Caption: **MJE3** inhibits the PGAM1-catalyzed conversion of 3-phosphoglycerate to 2-phosphoglycerate in the glycolytic pathway.

Experimental Workflow for Determining Optimal MJE3 Concentration

The process of determining the optimal **MJE3** concentration is a multi-step approach that involves assessing cytotoxicity, target engagement, and functional outcomes.



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References

- 1. Mechanistic and structural requirements for active site labeling of phosphoglycerate mutase by spiroepoxides - PubMed [pubmed.ncbi.nlm.nih.gov]
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